

A Technical Guide to the Commercial Availability of 4-Methoxy-2-nitrobenzoic Acid

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Compound of Interest

Compound Name: 4-Methoxy-2-nitrobenzoic acid

Cat. No.: B188913

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For researchers, scientists, and professionals in drug development, sourcing chemical reagents of specified purity and quantity is a critical preliminary step. This guide provides an in-depth overview of the commercial availability, physicochemical properties, and synthetic methodologies for **4-Methoxy-2-nitrobenzoic acid** (CAS No. 33844-21-2), a valuable building block in organic synthesis.

Commercial Availability

4-Methoxy-2-nitrobenzoic acid is readily available from a variety of chemical suppliers, ranging from large multinational corporations to smaller, specialized companies. The compound is offered in various purities and quantities to suit diverse research and development needs. Below is a summary of representative suppliers and their offerings.

Supplier	Purity	Available Quantities	Location
Sigma-Aldrich	97%	Gram to bulk scales	Global
Chem-Impex	≥ 98% (HPLC)	1g, 5g, 25g, 100g, 250g	USA
Tokyo Chemical Industry (TCI)	>98.0% (GC)(T)	Gram to bulk scales	Global
Helios biomedical Inc./chemicals	Not specified	Inquire for details	China
FINETECH INDUSTRY LIMITED	Not specified	Inquire for details	China
HENAN SUNLAKE ENTERPRISE CORPORATION	98%	1kg to 100kg/month	China
LabSolutions	97%	Inquire for details	USA

Physicochemical and Safety Data

A comprehensive understanding of the physical and chemical properties of a compound, along with its safety profile, is paramount for its proper handling, storage, and use in experimental settings.

Property	Value	Source
Molecular Formula	C ₈ H ₇ NO ₅	[1][2]
Molecular Weight	197.14 g/mol	[2][3]
CAS Number	33844-21-2	[1][2][3][4][5][6][7][8][9][10]
Appearance	Off-white to brown solid; White to Light yellow to Light orange powder to crystal	[1][5]
Melting Point	195-201 °C	[1][3]
Boiling Point	372.9°C at 760 mmHg	[3]
Density	1.4±0.1 g/cm ³	[3]
Purity	Typically ≥ 97-98%	[1][5]
Storage Conditions	Keep Cold; Store at 0-8 °C	[1][3]
Signal Word	Warning	
Hazard Statements	H302 (Harmful if swallowed), H312 (Harmful in contact with skin), H332 (Harmful if inhaled)	[2]

Experimental Protocols

The following section details a common laboratory-scale synthesis for **4-Methoxy-2-nitrobenzoic acid**, providing a foundational methodology for researchers who may need to prepare this compound in-house.

Synthesis of 4-Methoxy-2-nitrobenzoic acid from 4-methyl-3-nitroanisole[11]

This protocol describes the oxidation of 4-methyl-3-nitroanisole to yield **4-Methoxy-2-nitrobenzoic acid**.

Materials:

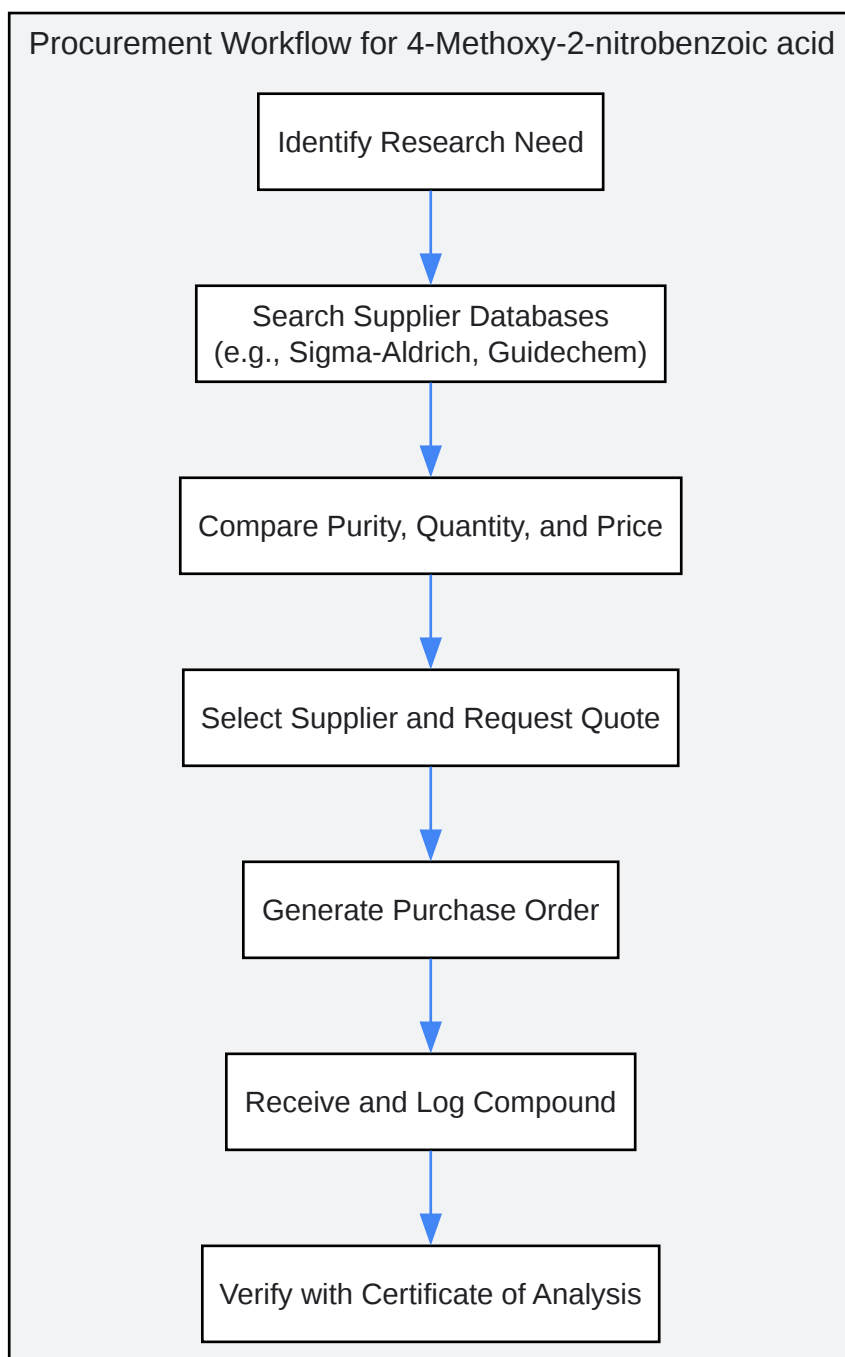
- 4-methyl-3-nitroanisole
- Potassium permanganate (KMnO₄)
- Water
- 1 N Hydrochloric acid (HCl)
- Chloroform (CHCl₃)
- Anhydrous magnesium sulfate (MgSO₄)

Procedure:

- A mixture of 4-methyl-3-nitroanisole (3.6 g, 18 mmol) and potassium permanganate (10 g, 63 mmol) in 200 mL of water is refluxed for 24 hours.
- After the reaction is complete, the mixture is cooled to room temperature.
- The insoluble solids (manganese dioxide) are removed by filtration.
- The filtrate is acidified to a pH of 2 with 1 N hydrochloric acid.
- The acidified solution is then extracted three times with 50 mL portions of chloroform.
- The combined organic phases are dried over anhydrous magnesium sulfate and then filtered.
- The filtrate is concentrated under reduced pressure, and the resulting precipitate is collected to yield **4-Methoxy-2-nitrobenzoic acid**. The reported yield for this procedure is 80%.

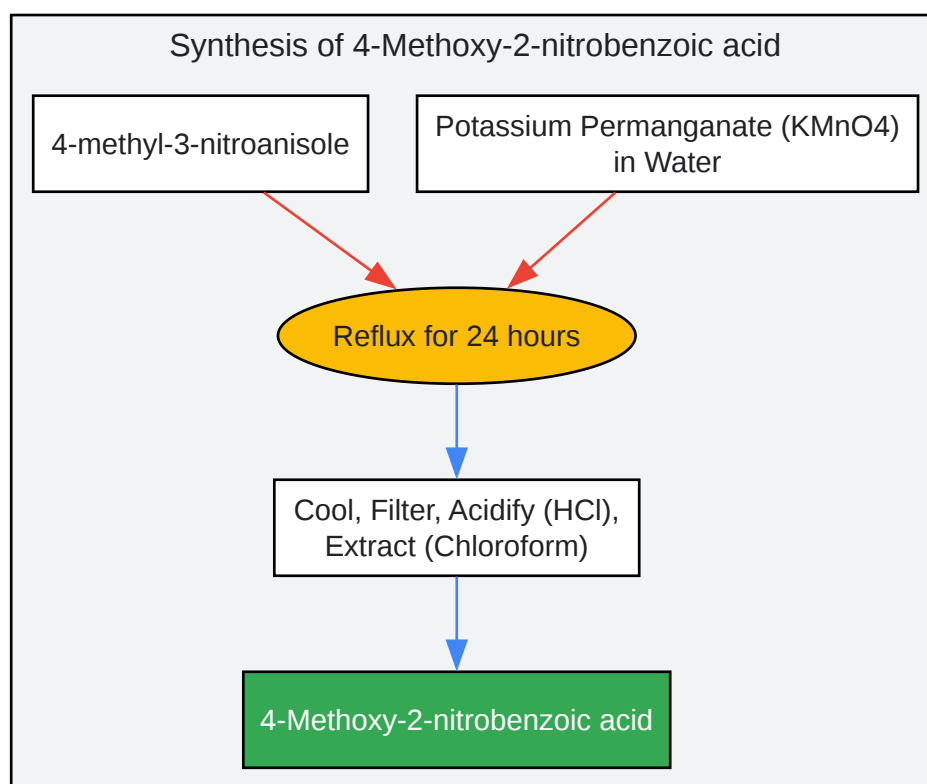
Visualized Workflows and Pathways

To further aid in the conceptualization of procurement and synthesis, the following diagrams are provided.



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Caption: A typical workflow for the procurement of **4-Methoxy-2-nitrobenzoic acid**.



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Caption: The synthetic pathway for **4-Methoxy-2-nitrobenzoic acid** via oxidation.

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